

4-Chlorobenzene-d4-sulfonamide chemical properties

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Compound of Interest

Compound Name: 4-Chlorobenzene-d4-sulfonamide

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An In-depth Technical Guide to 4-Chlorobenzene-d4-sulfonamide

This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and safety information for **4-Chlorobenzene-d4-sulfonamide**. Designed for researchers, scientists, and drug development professionals, this document consolidates key data into structured tables and detailed methodologies.

Chemical and Physical Properties

4-Chlorobenzene-d4-sulfonamide is the deuterated form of 4-Chlorobenzenesulfonamide.^[1] Deuterium labeling is a common strategy in drug metabolism studies and as an internal standard in quantitative analysis. The physical and chemical properties of both the deuterated compound and its non-deuterated analog are summarized below.

Property	Value	Reference
IUPAC Name	4-chloro-2,3,5,6-tetradeuteriobenzenesulfonamide	[2]
Synonyms	4-Chlorophenylsulfonamide-d4, p-Chlorobenzenesulfonamide-d4	[3] [4]
CAS Number	544686-14-8	[3] [4] [5]
Molecular Formula	C ₆ H ₂ D ₄ ClNO ₂ S	[2] [3]
Molecular Weight	195.66 g/mol	[3] [5]
Appearance	Off-white Solid	[6]
Melting Point	140-144 °C (for non-deuterated analog)	
InChI Key	HHHDJHHNEURCNV-UHFFFAOYSA-N (for non-deuterated analog)	
SMILES	c1(c(c(c(c1S(=O)(=O)N)Cl)[2H])[2H])c([2H])[2H])	

Spectroscopic Data (for non-deuterated 4-Chlorobenzenesulfonamide)

Spectroscopic data is crucial for the identification and characterization of the compound. The following data pertains to the non-deuterated analog, 4-Chlorobenzenesulfonamide (CAS: 98-64-6).

Spectrum Type	Details	Reference
¹ H NMR	Data available, acquired on a Bruker WM-300 instrument.	[7]
¹³ C NMR	Data available.	[7]
Mass Spec	GC-MS data available from NIST Mass Spectrometry Data Center.	[7]
IR	FTIR spectra available, typically acquired using a KBr-Pellet technique.	[7]

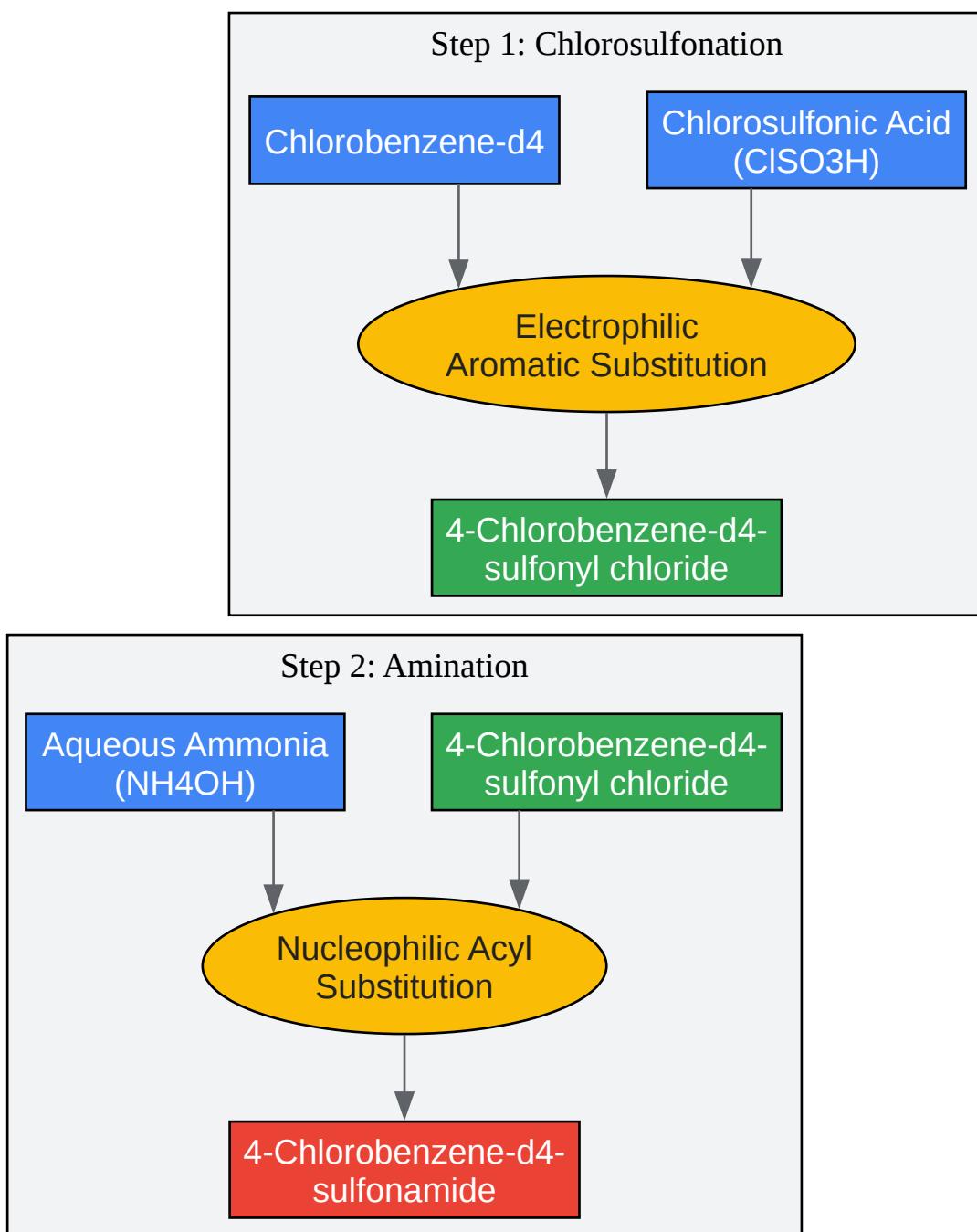
Experimental Protocols

Synthesis of Sulfonamides

The synthesis of 4-chlorobenzenesulfonamide typically involves a two-step process starting from chlorobenzene. This general methodology can be adapted for the synthesis of its deuterated analog by using deuterated chlorobenzene as a starting material.

Step 1: Chlorosulfonation of (Deuterated) Chlorobenzene Chlorobenzene is reacted with chlorosulfonic acid to produce 4-chlorobenzenesulfonyl chloride.[\[8\]](#)[\[9\]](#) Thionyl chloride can also be used in the reaction mixture.[\[10\]](#) The reaction is an electrophilic aromatic substitution where sulfur trioxide (SO₃), or a related electrophile, attacks the aromatic ring, followed by conversion of the resulting sulfonic acid to the sulfonyl chloride.[\[9\]](#)

Step 2: Amination of 4-Chlorobenzenesulfonyl Chloride The resulting 4-chlorobenzenesulfonyl chloride is then reacted with an amine source, typically aqueous ammonia (ammonium hydroxide), to form the sulfonamide.[\[9\]](#) The crude sulfonyl chloride is often used immediately to prevent degradation from hydrolysis.[\[9\]](#)



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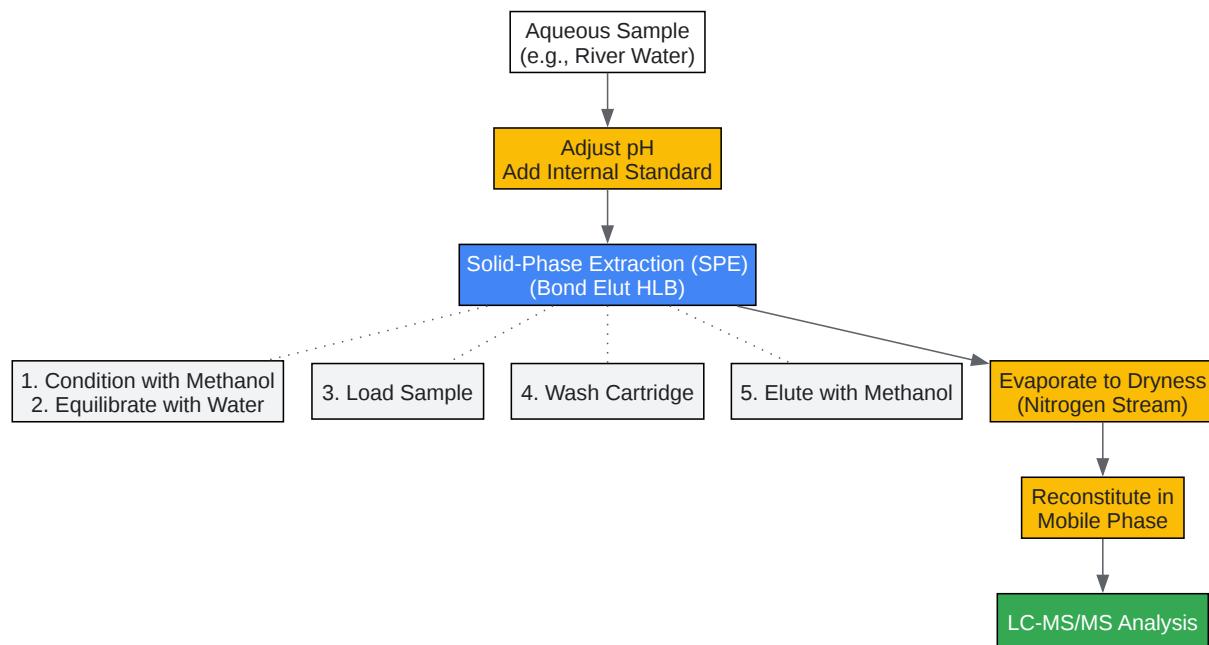
Diagram 1: General synthesis workflow for **4-Chlorobenzene-d4-sulfonamide**.

Analytical Methodology: Sulfonamide Detection by LC-MS/MS

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a common, highly sensitive, and selective method for the analysis of sulfonamides in various matrices, including water and biological tissues.[11][12] The general workflow involves sample preparation, chromatographic separation, and mass spectrometric detection.

Sample Preparation: Solid-Phase Extraction (SPE) A common sample preparation technique is solid-phase extraction (SPE) using a hydrophilic-lipophilic balanced (HLB) sorbent.[11]

- **Sample Pre-treatment:** The aqueous sample is pH-adjusted and fortified with an internal standard (such as another deuterated sulfonamide).[11]
- **Cartridge Conditioning:** The SPE cartridge is conditioned with methanol and equilibrated with water.[11]
- **Sample Loading:** The prepared sample is passed through the SPE cartridge, where the sulfonamides are retained on the sorbent.[11]
- **Washing:** The cartridge is washed to remove interferences.[11]
- **Elution:** The target sulfonamides are eluted from the cartridge using an organic solvent like methanol.[11]
- **Reconstitution:** The eluent is evaporated to dryness and reconstituted in a smaller volume of mobile phase for injection into the LC-MS/MS system.[11]



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Diagram 2: Workflow for the analysis of sulfonamides using SPE and LC-MS/MS.

Biological Activity

4-Chlorobenzene-d4-sulfonamide is described as having anticonvulsant activity against audiogenic convulsions.^{[2][6]} Sulfonamides as a class are known for their antimicrobial properties, but they can also interact with other biological targets, such as the zinc enzyme carbonic anhydrase.

Safety and Handling

The following safety information is based on the Safety Data Sheet (SDS) for the non-deuterated analog, 4-Chlorobenzenesulfonamide.[13]

- Hazard Identification: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[7]
- Precautionary Measures:
 - Handling: Wash hands and exposed skin thoroughly after handling.[13] Use in a well-ventilated area and avoid breathing dust.[13]
 - Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[13] A dust mask (type N95) is recommended.
- First Aid:
 - Inhalation: Move the person to fresh air.[13]
 - Skin Contact: Wash with plenty of soap and water.[13]
 - Eye Contact: Rinse cautiously with water for several minutes.[13] If irritation persists, seek medical attention.[13]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[13]

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References

- 1. 4-Chlorobenzene-2,3,5,6-d4-sulfonamide | Fernando Amat Bioimaging Research [fernandoamat.com]
- 2. 4-Chlorobenzene-d4-sulfonamide | LGC Standards [lgcstandards.com]

- 3. Pharma Impurity Supplier & Custom Synthesis in India | CRO Splendid Lab Pvt. Ltd. [splendidlab.in]
- 4. pschemicals.com [pschemicals.com]
- 5. scbt.com [scbt.com]
- 6. CAS No.544686-14-8,4-Chlorobenzene-d4-sulfonamide Suppliers [lookchem.com]
- 7. 4-Chlorobenzenesulfonamide | C6H6ClNO2S | CID 66824 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. CA1205491A - Process for the preparation of 4- chlorobenzenesulfonyl chloride - Google Patents [patents.google.com]
- 9. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 10. EP0115328B1 - Process for the preparation of 4-chloro-phenyl-sulphonyl-compounds - Google Patents [patents.google.com]
- 11. agilent.com [agilent.com]
- 12. Analytical Detection of Sulfonamides and Organophosphorus Insecticide Residues in Fish in Taiwan - PMC [pmc.ncbi.nlm.nih.gov]
- 13. fishersci.com [fishersci.com]
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